

Essential Safety and Operational Guide for 2-Amino-5-nitrobenzophenone

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzophenone

Cat. No.: B023384

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This document provides critical safety protocols and logistical plans for the handling and disposal of **2-Amino-5-nitrobenzophenone** (CAS No. 1775-95-7). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

The primary defense against exposure to **2-Amino-5-nitrobenzophenone** is the consistent and correct use of appropriate PPE. The following equipment is mandatory when handling this compound.

Table 1: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against dust particles and splashes, preventing eye irritation.
Skin Protection	- Gloves: Compatible chemical-resistant gloves (e.g., Nitrile rubber). - Clothing: Fire/flammable resistant and impervious clothing, such as a lab coat.	Prevents skin contact, which can cause irritation.
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.	Protects against inhalation of dust, which may cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Amino-5-nitrobenzophenone** is crucial to minimize risk. The following workflow must be followed:

Step 1: Preparation and Engineering Controls

- Ensure adequate ventilation in the work area. Use of a chemical fume hood is strongly recommended.
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before handling the compound.

Step 2: Donning PPE

- Put on all required PPE as specified in Table 1 before entering the designated handling area.

Step 3: Weighing and Transfer

- Handle **2-Amino-5-nitrobenzophenone** as a powder. Avoid creating dust.
- Use a contained system (e.g., a glove box or ventilated balance enclosure) for weighing and transferring the solid.
- If a contained system is not available, perform these tasks in a fume hood with the sash at the lowest practical height.

Step 4: Post-Handling

- Thoroughly wash hands and any exposed skin with soap and water after handling.
- Decontaminate all work surfaces and equipment used.

Step 5: Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep the container locked up and away from incompatible materials.

Disposal Plan

Proper disposal of **2-Amino-5-nitrobenzophenone** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material should be treated as hazardous waste.
- Container Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.
- Spill Management:
 - In case of a spill, avoid dust formation.
 - Wear full PPE, including respiratory protection.

- Carefully sweep up the spilled material and place it in a suitable, labeled container for disposal.

Quantitative Data Summary

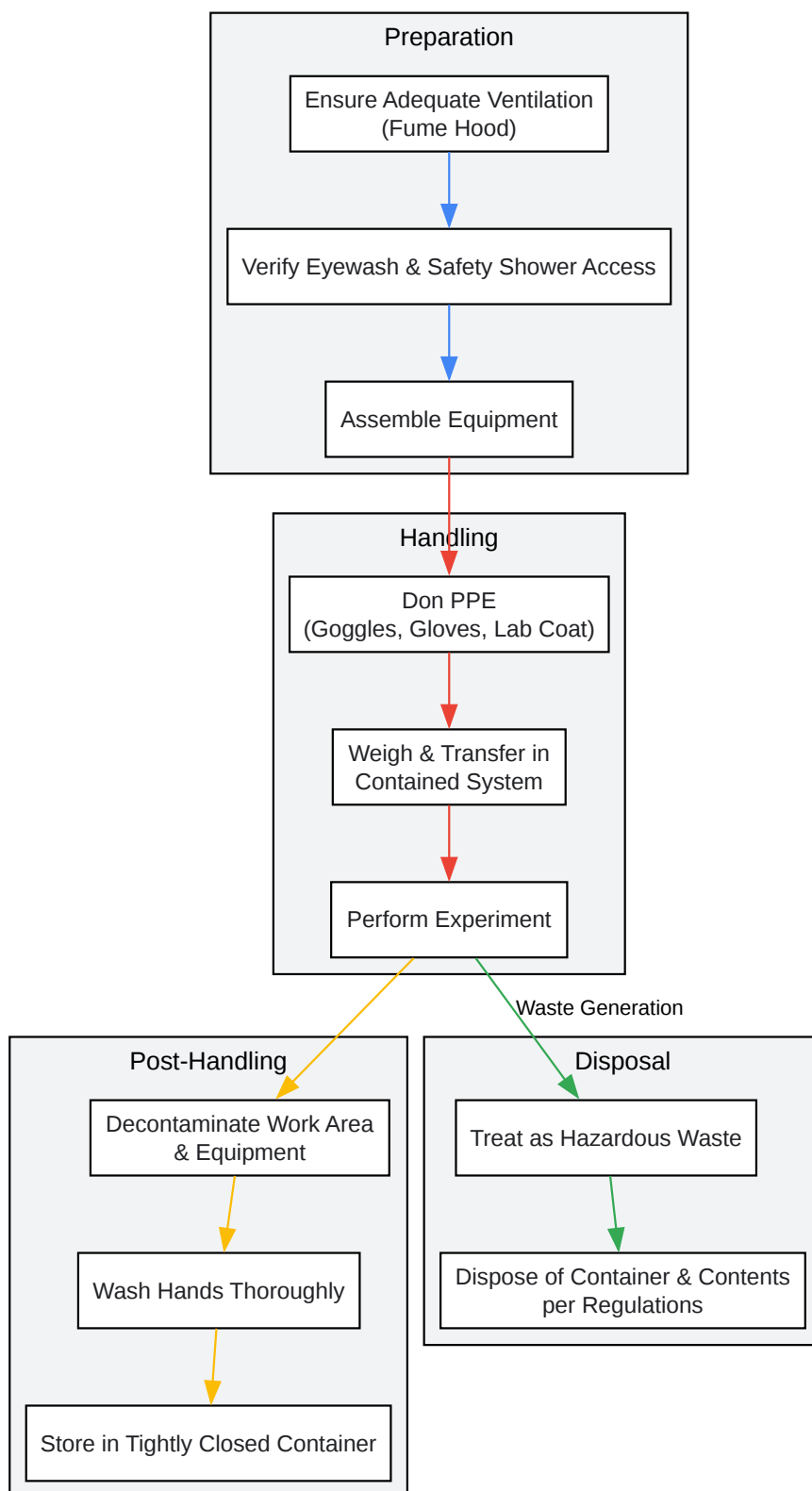
The following table summarizes key quantitative data for **2-Amino-5-nitrobenzophenone**.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	ChemScene
Molecular Weight	242.23 g/mol	ChemScene
Appearance	Yellow powder	Fisher Scientific
Melting Point	166-168 °C	Sigma-Aldrich
Autoignition Temperature	470 °C / 878 °F	Fisher Scientific
Occupational Exposure Limits (OEL)	No data available	Fisher Scientific

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Amino-5-nitrobenzophenone**.



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Amino-5-nitrobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b023384#personal-protective-equipment-for-handling-2-amino-5-nitrobenzophenone\]](https://www.benchchem.com/product/b023384#personal-protective-equipment-for-handling-2-amino-5-nitrobenzophenone)

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